

# Molecular structure and weight of "2-Hydroxy-5-methyl-3-nitropyridine"

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## Compound of Interest

Compound Name: 2-Hydroxy-5-methyl-3-nitropyridine

Cat. No.: B188116

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## An In-depth Technical Guide to 2-Hydroxy-5-methyl-3-nitropyridine

For Researchers, Scientists, and Drug Development Professionals

### Abstract

This technical guide provides a comprehensive overview of the molecular structure, weight, and physicochemical properties of **2-Hydroxy-5-methyl-3-nitropyridine**. It is intended to serve as a foundational resource for researchers and professionals engaged in chemical synthesis and drug development. This document collates available data on its chemical identity, properties, and synthetic methods. Due to a lack of specific experimental data in publicly accessible literature, this guide outlines a general workflow for its synthesis and characterization. No significant biological activity or involvement in specific signaling pathways has been reported for this compound.

### Chemical Identity and Molecular Structure

**2-Hydroxy-5-methyl-3-nitropyridine**, with the CAS Number 7464-14-4, is a substituted pyridine derivative. Its IUPAC name is 5-methyl-3-nitro-1H-pyridin-2-one.<sup>[1]</sup> This nomenclature indicates that the compound predominantly exists in the pyridin-2-one tautomeric form, which is a common characteristic for 2-hydroxypyridines.

The fundamental structure consists of a pyridine ring substituted with a hydroxyl group at the 2-position, a methyl group at the 5-position, and a nitro group at the 3-position.

Table 1: Chemical Identifiers

Identifier	Value
IUPAC Name	5-methyl-3-nitro-1H-pyridin-2-one[1]
CAS Number	7464-14-4[1]
Molecular Formula	C <sub>6</sub> H <sub>6</sub> N <sub>2</sub> O <sub>3</sub> [1]
SMILES String	CC1=CC(=C(N=C1)O)--INVALID-LINK--[O-]
Synonyms	5-Methyl-3-nitro-2-pyridinol, 5-Methyl-3-nitro-2(1H)-pyridone, 6-Hydroxy-5-nitro-3-picoline

## Physicochemical Properties

**2-Hydroxy-5-methyl-3-nitropyridine** is typically a white to yellow or brown crystalline powder. [2] Its solubility in water is limited.

Table 2: Physicochemical Data

Property	Value	Source
Molecular Weight	154.12 g/mol	[1]
Appearance	White to yellow or brown powder/crystal	[2]
Melting Point	179 °C (decomposes)	[2]
Solubility	Sparingly soluble in water	

Note: Some variations in the melting point have been reported in the literature.

## Experimental Protocols

While specific, detailed experimental protocols for the synthesis and analysis of **2-Hydroxy-5-methyl-3-nitropyridine** are not readily available in published literature, a general methodology can be inferred from standard organic chemistry practices and related syntheses.

## General Synthesis Workflow

The synthesis of substituted nitropyridines often involves the nitration of a corresponding pyridine precursor. A plausible synthetic route for **2-Hydroxy-5-methyl-3-nitropyridine** would start with 2-hydroxy-5-methylpyridine.

### Experimental Steps:

- Nitration: The precursor, 2-hydroxy-5-methylpyridine, is dissolved in a suitable solvent, typically a strong acid like sulfuric acid.
- A nitrating agent, such as a mixture of nitric acid and sulfuric acid, is added dropwise to the solution while maintaining a low temperature to control the reaction rate and prevent side reactions.
- The reaction mixture is stirred for a specified period to ensure complete nitration.
- Work-up: The reaction is quenched by carefully pouring the mixture over ice.
- The resulting precipitate, **2-Hydroxy-5-methyl-3-nitropyridine**, is collected by filtration.
- Purification: The crude product is purified by recrystallization from an appropriate solvent to yield the final product.

## Characterization Methods

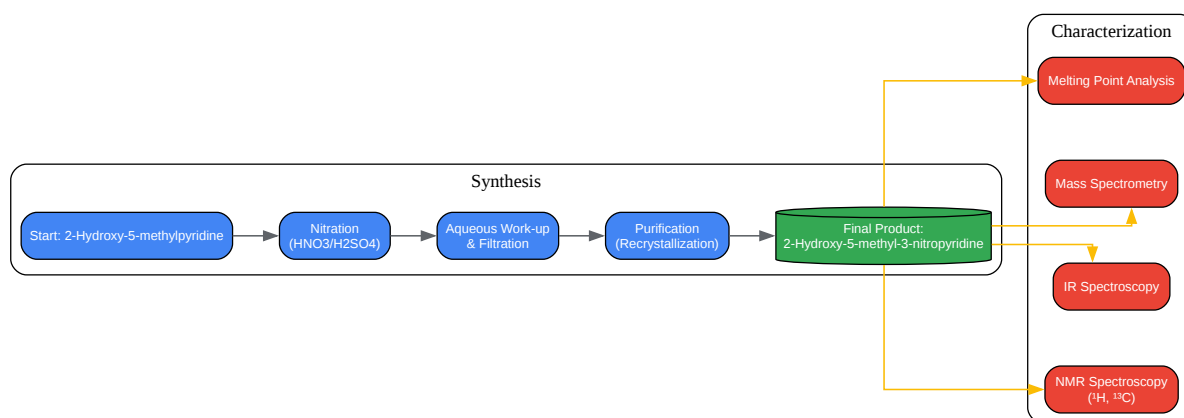
The identity and purity of the synthesized compound would be confirmed using standard analytical techniques:

- Nuclear Magnetic Resonance (NMR) Spectroscopy:  $^1\text{H}$  and  $^{13}\text{C}$  NMR spectra would be recorded to confirm the chemical structure by analyzing the chemical shifts and coupling constants of the protons and carbons.

- **Infrared (IR) Spectroscopy:** IR spectroscopy would be used to identify the characteristic functional groups present in the molecule, such as the hydroxyl, nitro, and methyl groups, as well as the pyridine ring vibrations.
- **Mass Spectrometry (MS):** Mass spectrometry would be employed to determine the molecular weight of the compound and to analyze its fragmentation pattern, further confirming its structure.
- **Melting Point Analysis:** The melting point of the purified product would be measured and compared with literature values to assess its purity.

## Logical Workflow for Synthesis and Characterization

The following diagram illustrates a logical workflow for the synthesis and characterization of **2-Hydroxy-5-methyl-3-nitropyridine**.



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*Synthesis and Characterization Workflow for 2-Hydroxy-5-methyl-3-nitropyridine.*

## Biological Activity and Signaling Pathways

Currently, there is a lack of significant published data on the biological activity of **2-Hydroxy-5-methyl-3-nitropyridine**. While some sources suggest its potential use as an intermediate in the synthesis of biologically active molecules, such as transglutaminase 2 (TG2) inhibitors, direct evidence of its own biological function or its involvement in specific signaling pathways is not available.[2] Further research is required to explore the pharmacological potential of this compound.

## Conclusion

**2-Hydroxy-5-methyl-3-nitropyridine** is a well-defined chemical entity with established structural and basic physicochemical properties. While detailed experimental protocols and biological activity data are scarce in the public domain, this guide provides a foundational understanding of the compound and a logical approach to its synthesis and characterization. This information can serve as a valuable starting point for researchers interested in exploring the potential applications of this molecule in medicinal chemistry and materials science.

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## References

- 1. 2-Hydroxy-5-methyl-3-nitropyridine | C<sub>6</sub>H<sub>6</sub>N<sub>2</sub>O<sub>3</sub> | CID 345643 - PubChem [pubchem.ncbi.nlm.nih.gov]
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